

Application Notes and Protocols for 1,2,3,4-Tetrachlorobutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1,2,3,4-TETRACHLOROBUTANE**

Cat. No.: **B3068455**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction:

1,2,3,4-Tetrachlorobutane is a chlorinated hydrocarbon with the chemical formula C₄H₆Cl₄. [1] It is classified as a chloroalkane and a volatile organic compound.[2][3][4] This document provides detailed procedures for the safe handling and storage of **1,2,3,4-tetrachlorobutane** in a laboratory setting. Adherence to these protocols is crucial to minimize risks and ensure the safety of all personnel.

Hazard Identification and Data

1,2,3,4-Tetrachlorobutane is a hazardous substance that poses significant health risks. It is harmful if swallowed, in contact with skin, or inhaled.[1][2] The United Nations designated GHS hazard class pictogram is an irritant, with a "Warning" signal word.[1]

Quantitative Data Summary:

Property	Value	Source
Molecular Formula	C4H6Cl4	[2]
Molecular Weight	195.9 g/mol	[2] [5]
Melting Point (meso form)	~73°C	[1]
GHS Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin H332: Harmful if inhaled	[1] [2]

Experimental Protocols

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is required before handling **1,2,3,4-tetrachlorobutane**.

The following PPE is mandatory:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[\[6\]](#)[\[7\]](#) A face shield should be used when there is a risk of splashing.
- Skin Protection: Wear fire/flame resistant and impervious clothing.[\[6\]](#)[\[7\]](#) Chemical impermeable gloves are required and must be inspected before use.[\[6\]](#) Thicker gloves generally offer better protection.[\[8\]](#) Contaminated work clothing should not be allowed out of the workplace.[\[9\]](#)
- Respiratory Protection: Work should be conducted in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, a full-face respirator is necessary.[\[6\]](#)[\[7\]](#)
- Footwear: Chemical-resistant boots with steel toe and shank are recommended.

Handling Procedures

- Ventilation: Always handle **1,2,3,4-tetrachlorobutane** in a well-ventilated place, such as a chemical fume hood.[\[6\]](#)
- Avoid Contact: Avoid all personal contact, including inhalation.[\[9\]](#) Prevent contact with skin and eyes.[\[6\]](#)

- Aerosol and Dust Prevention: Avoid the formation of dust and aerosols.[6][7]
- Ignition Sources: Use non-sparking tools and prevent fire caused by electrostatic discharge. [6][7]
- Hygiene: Do not eat, drink, or smoke when using this product.[9][10] Always wash hands with soap and water after handling.[9][10]

Storage Procedures

- Container: Store in the original, tightly closed container.[6][7][9][10]
- Location: Store in a dry, cool, and well-ventilated area.[6][7][9][10]
- Incompatibilities: Store away from incompatible materials such as alkali metals, finely divided metals (e.g., Al, Mg, Zn), strong acids, strong bases, and strong oxidizing agents.[10] Also, store apart from foodstuff containers.[6][7][9]
- Container Integrity: Protect containers against physical damage and check regularly for leaks.[9]

Spill and Leak Procedures

- Evacuate: Evacuate unnecessary personnel from the spill area.[6][10]
- Ventilate: Ensure adequate ventilation.[6][10]
- Remove Ignition Sources: Remove all sources of ignition.[6]
- Containment: Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains.[6]
- Personal Protection: Wear appropriate PPE as described in section 2.1.[6]
- Clean-up:
 - For small spills, absorb with a dry chemical absorbent.[10]
 - For large spills, dike for recovery or absorb with appropriate material.[10]

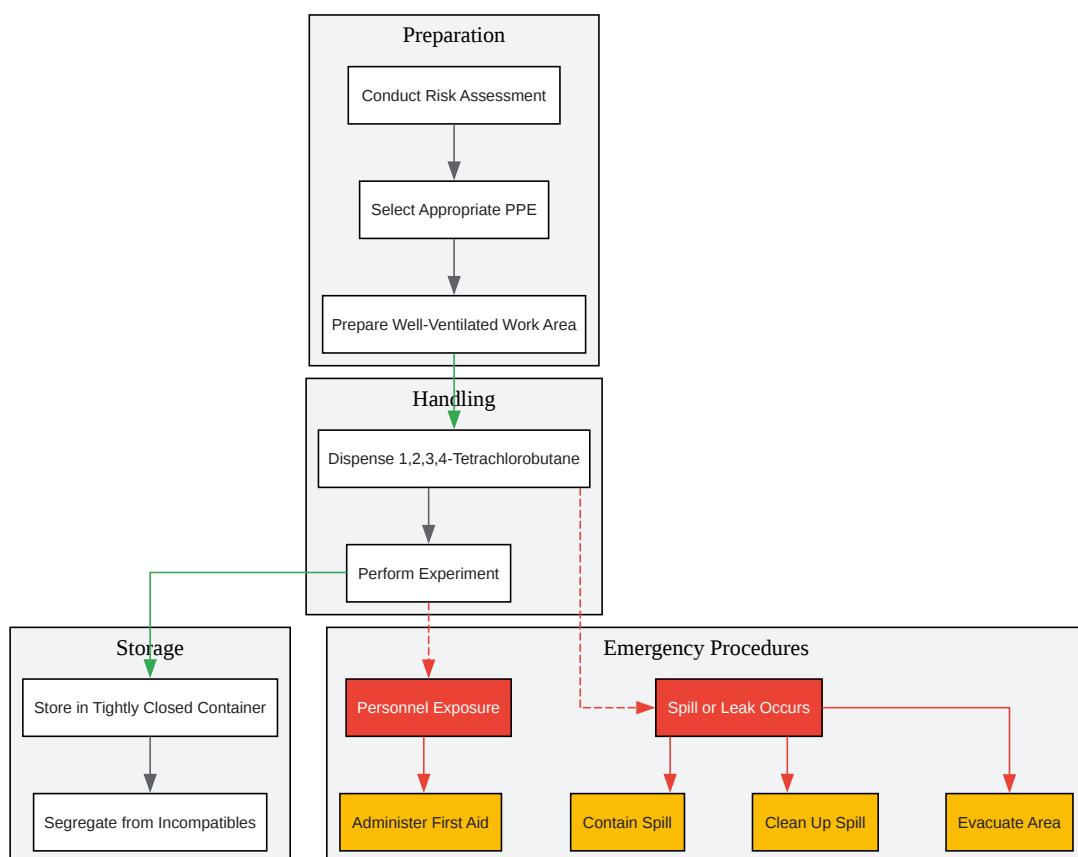
- Collect and arrange for disposal in suitable, closed containers.[6] Use spark-proof tools and explosion-proof equipment.[6]
- Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[6]

First-Aid Measures

- General Advice: Consult a physician and show them the Safety Data Sheet.[11]
- Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[6]
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[6]
- Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[6]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[6]

Visualized Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **1,2,3,4-tetrachlorobutane**.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 1,2,3,4-Tetrachlorobutane | 3405-32-1 [smolecule.com]
- 2. 1,2,3,4-Tetrachlorobutane | C4H6Cl4 | CID 18854 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. Page loading... [guidechem.com]
- 5. rel-(2R,3S)-1,2,3,4-Tetrachlorobutane | C4H6Cl4 | CID 11579284 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. echemi.com [echemi.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. pppmag.com [pppmag.com]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. synquestlabs.com [synquestlabs.com]
- 11. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 1,2,3,4-Tetrachlorobutane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3068455#handling-and-storage-procedures-for-1-2-3-4-tetrachlorobutane>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com